

Unveiling the Specificity of NSC666715: A Comparative Guide to DNA Repair Inhibitors

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Compound of Interest

Compound Name: NSC666715

Cat. No.: B15620353

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the DNA polymerase β (Pol- β) inhibitor **NSC666715** and its alternatives, with a focus on cross-reactivity and specificity. The information presented herein is supported by experimental data to aid in the selection of appropriate chemical probes and potential therapeutic agents.

NSC666715 has been identified as a potent small molecule inhibitor of DNA polymerase β (Pol- β), a key enzyme in the base excision repair (BER) pathway. Its mechanism of action involves the inhibition of Pol- β 's strand-displacement activity, leading to an accumulation of apurinic/apyrimidinic (AP) sites in DNA. This disruption of DNA repair ultimately triggers S-phase cell cycle arrest, cellular senescence, and apoptosis. A significant characteristic of **NSC666715** is its ability to potentiate the cytotoxic effects of the alkylating agent temozolomide (TMZ), making it a compound of interest in oncology research.

This guide will delve into the cross-reactivity profile of **NSC666715**, comparing it with other Pol- β inhibitors and the mechanistically related class of PARP inhibitors. Understanding the selectivity of these molecules is paramount for interpreting experimental results and predicting potential on- and off-target effects in a cellular context.

Comparative Analysis of Inhibitor Selectivity

The following tables summarize the available quantitative data on the selectivity of **NSC666715** and comparable DNA repair inhibitors. While a comprehensive kinome scan or broad off-target screening panel for **NSC666715** is not publicly available, this guide presents data on its activity against its primary target and compares it with other inhibitors for which more extensive selectivity data has been published.

Table 1: Comparison of DNA Polymerase β (Pol- β) Inhibitors

Inhibitor	Primary Target	IC50 (Pol-β)	Selectivity Profile / Off-Targets	Reference
NSC666715	DNA Polymerase β	~5 μM (in vitro LP-BER assay)	Data on broad off-target screening is limited.	[1]
PA1	DNA Polymerase β	IC50 ≈ 21 μM	Irreversible inhibitor. Showed no effect on the Klenow fragment of E. coli DNA polymerase I.	[2]
Inhibitor 28	DNA Polymerase β	K _i ≤ 70 nM	Noncompetitive inhibitor. At 0.1 μM, reduced Pol-β activity by ~50%, with no inhibition of Pol-θ or Klenow fragment exo-. Less effective at discriminating between Pol-β and Pol-λ (both X-family polymerases).	[3][4]

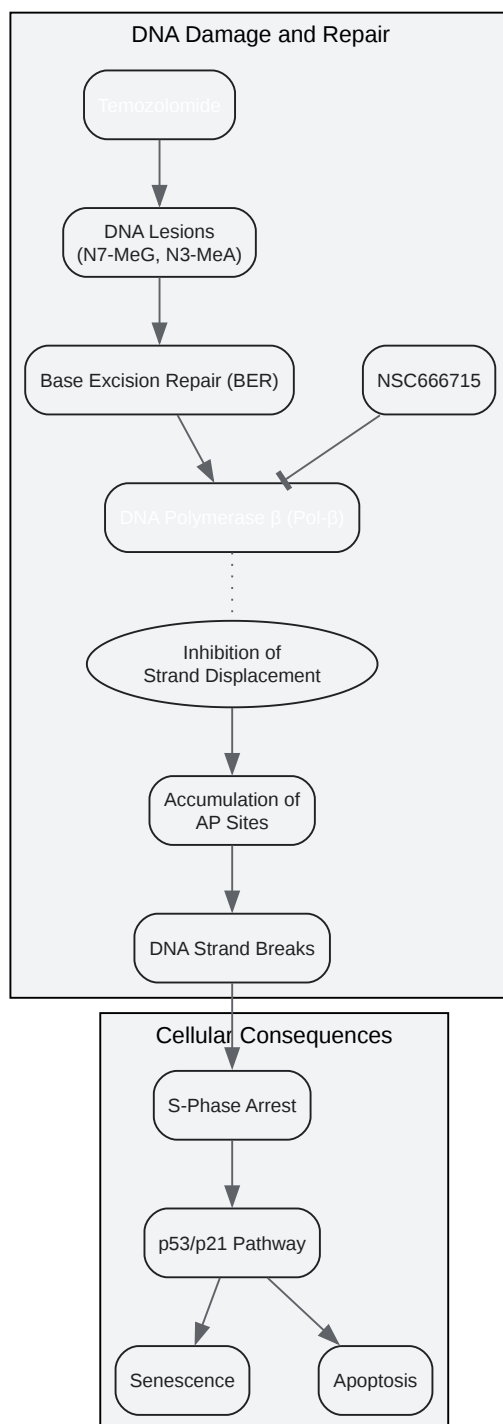
Table 2: Off-Target Kinase Profile of Selected PARP Inhibitors (at 10 μM)

Inhibitor	Primary Target	Number of Kinase Hits (≥65% inhibition)	Notable Off-Target Kinases	Reference
Olaparib	PARP1/2	0	None identified in the screen	[5] [6]
Rucaparib	PARP1/2	>20	CDK16, PIM3, DYRK1B	[5] [6]
Niraparib	PARP1/2	>10	DYRK1A, DYRK1B	[5] [6]
Talazoparib	PARP1/2	2	Minor activity	[5] [6]

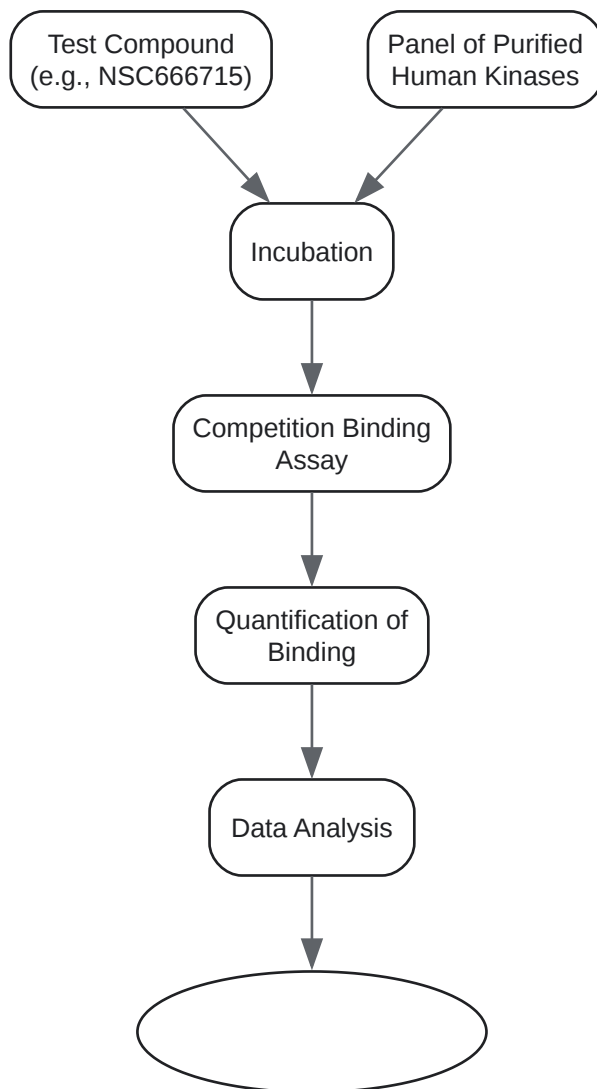
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental procedures discussed, the following diagrams have been generated using the Graphviz DOT language.

Mechanism of Action of NSC666715 and Temozolomide

[Click to download full resolution via product page](#)Caption: Signaling pathway of **NSC666715** and Temozolomide.

Experimental Workflow for Kinome Profiling



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